

Inter-laboratory comparison of Ytterbium ion clock frequencies

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Compound of Interest

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An Inter-laboratory Comparison of Ytterbium Ion Clock Frequencies

This guide provides an objective comparison of Ytterbium (Yb+) ion clock frequencies based on peer-reviewed experimental data. It is intended for researchers, scientists, and professionals in fields requiring high-precision time and frequency metrology. The guide summarizes key performance metrics, outlines common experimental methodologies, and visualizes the process of inter-laboratory frequency comparisons.

Data Presentation: Ytterbium Ion Clock Frequency Measurements

The following table summarizes absolute frequency and frequency ratio measurements for Ytterbium ion clocks from various international laboratories. These values are crucial for the future redefinition of the SI second and for fundamental physics research.^{[1][2][3]} The data highlights the remarkable consistency and decreasing uncertainty achieved in recent years.

Clock Transition	Laboratory/Comparison	Measured Frequency (Hz) or Ratio	Fractional Uncertainty	Year
Absolute Frequency Measurements				
${}^6\text{S } 2\text{S}_{1/2} - {}^5\text{d } 2\text{D}_{3/2} \text{ (E2)}$	Physikalisch-Technische Bundesanstalt (PTB)	688 358 979 309 312 ± 6	1×10^{-14}	2001
${}^1\text{S}_0 - {}^3\text{P}_0$	KRISS	518 295 836 590 863.5 ± 8.1	1.6×10^{-15}	2011
${}^1\text{S}_0 - {}^3\text{P}_0$	INRiM (IT-Yb1)	518 295 836 590 863.44 ± 0.14	2.7×10^{-16}	2023
${}^2\text{S}_{1/2} - {}^2\text{F}_{7/2} \text{ (E3)}$	National Physical Laboratory (NPL)	Measurements between 2019-2023 agreed with the 2021 BIPM value	3.7×10^{-16} to 1.1×10^{-15}	2024
Frequency Ratio Measurements				
$\nu({}^{171}\text{Yb}^+ \text{ E3}) / \nu({}^{171}\text{Yb}^+ \text{ E2})$	Single Ion Measurement	-	6×10^{-16}	2014
$\nu({}^{171}\text{Yb}) / \nu({}^{87}\text{Sr})$	Optical-Optical Direct Link	1.207 507 039 $343\,340\,4 \pm 0.000\,000\,000\,001\,8$	1.5×10^{-15}	2012
$\nu({}^{199}\text{Hg}) / \nu({}^{171}\text{Yb})$	Direct Measurement	2.177 473 194 $134\,565\,07 \pm 0.000\,000\,000\,000\,000\,19$	8.8×10^{-17}	2018

$\nu(^{171}\text{Yb}) / \nu(^{87}\text{Sr})$ & $\nu(^{171}\text{Yb}) / \nu(^{27}\text{Al}^+)$	NIST / JILA Comparison	Ratios measured with stated uncertainties	6×10^{-18} to 8×10^{-18}	2021
Remote Frequency Comparisons				
$y(\text{PTB}) - y(\text{NPL})$ for $^{171}\text{Yb}^+$ E2	GPS PPP Link	Fractional Frequency Difference: $-1.3 \pm 1.2 \times 10^{-15}$	1.2×10^{-15} (statistical)	2016

Experimental Protocols

The high accuracy of Ytterbium ion clocks is achieved through sophisticated experimental setups and methodologies. A typical experiment involves the following key stages:

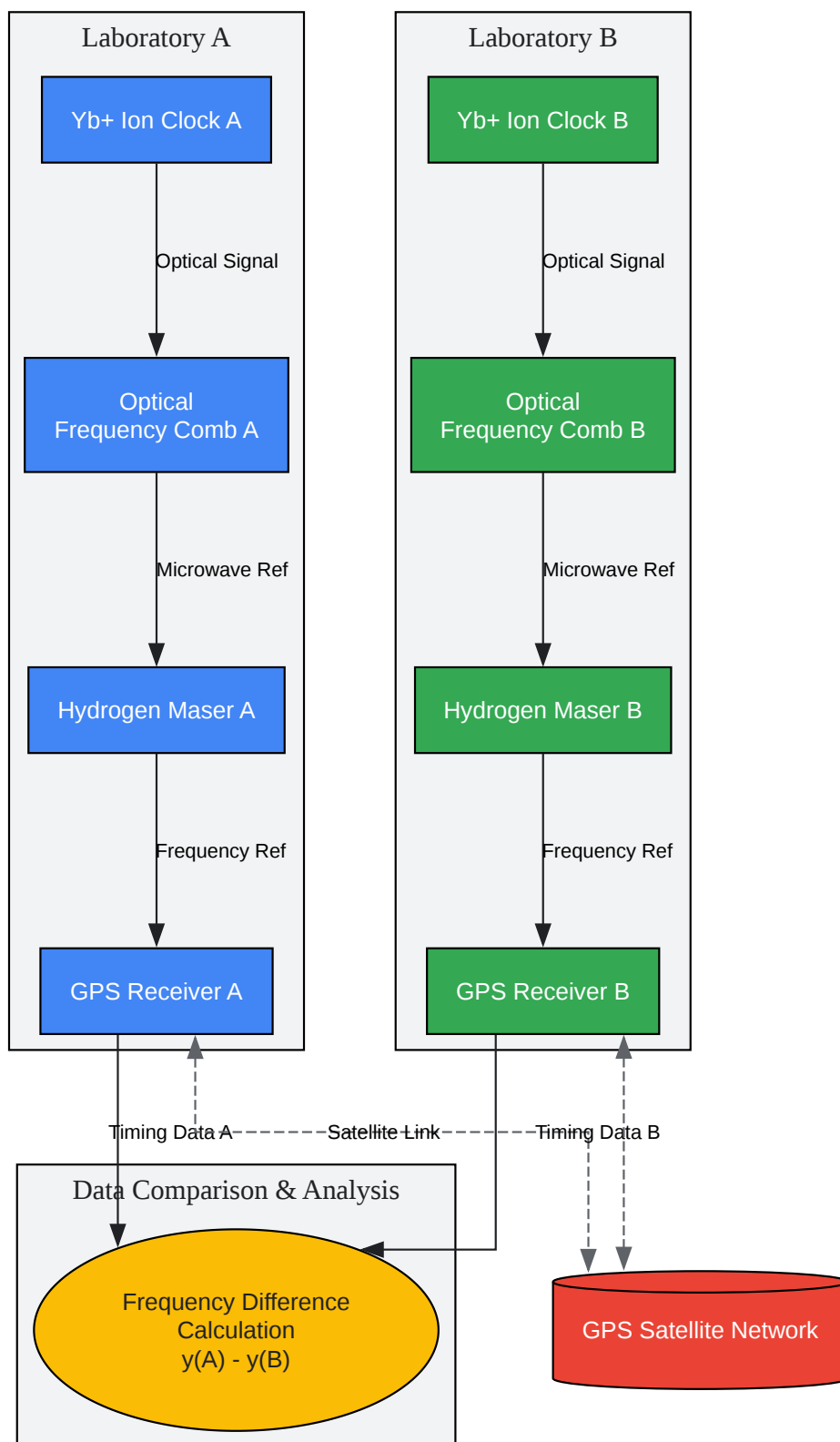
- **Ion Trapping and Cooling:** A single Ytterbium ion (typically the $^{171}\text{Yb}^+$ isotope) is confined in a radio-frequency Paul trap.^{[4][5]} Laser cooling is applied to reduce the ion's motional energy to near the quantum ground state, which minimizes Doppler shifts, a major source of uncertainty.
- **Clock Transition Interrogation:** An ultra-stable laser, narrowed to a sub-Hz linewidth, is used to probe the chosen narrow optical clock transition. The electric quadrupole (E2) transition at 435.5 nm and the electric octupole (E3) transition at 467 nm are common choices due to their extremely narrow natural linewidths. The laser frequency is scanned across the atomic resonance to determine its center frequency.
- **Frequency Measurement with an Optical Frequency Comb:** A femtosecond optical frequency comb acts as a precise ruler to measure the optical frequency of the clock laser. The comb phase-coherently links the high optical frequency (hundreds of THz) to a microwave reference standard, such as a hydrogen maser or a cesium fountain clock, whose frequency is traceable to the SI second.
- **Systematic Shift Evaluation:** Numerous environmental factors can shift the clock's frequency. These systematic shifts must be carefully evaluated and corrected for. Key shifts include the

quadratic Zeeman shift from magnetic fields, the electric quadrupole shift from stray electric field gradients, and the black-body radiation (BBR) Stark shift from the thermal environment. The total systematic uncertainty is a critical metric for the clock's accuracy.

- **Inter-laboratory Comparison:** To validate the accuracy and consistency of these clocks, their frequencies are compared. This can be done locally by measuring frequency ratios against other optical clocks, or remotely between different laboratories. Remote comparisons utilize techniques such as phase-stabilized optical fiber links or satellite-based methods like Precise Point Positioning (PPP) with GPS signals.

Visualization of Inter-laboratory Comparison Workflow

The following diagram illustrates a typical workflow for a remote comparison of two Ytterbium ion clocks located in different laboratories.



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Caption: Workflow for a remote frequency comparison of Ytterbium ion clocks via GPS.

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